

# Commercial Sourcing and Technical Data for 1-(4-Fluorophenyl)cyclobutanecarbonitrile

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## Compound of Interest

Compound Name: 1-(4-Fluorophenyl)cyclobutanecarbonitrile

Cat. No.: B1323419

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For researchers, scientists, and professionals in drug development, the procurement of specific chemical entities is a critical first step in the research and development pipeline. This guide provides an in-depth overview of commercial suppliers for **1-(4-**

**Fluorophenyl)cyclobutanecarbonitrile** (CAS No. 405090-30-4), a key building block in the synthesis of various pharmaceutical compounds. This document outlines supplier specifications, available quantities, and pertinent technical data to facilitate informed purchasing decisions.

## Physicochemical Properties

Before detailing the commercial suppliers, a summary of the key physicochemical properties of **1-(4-Fluorophenyl)cyclobutanecarbonitrile** is presented below.

Property	Value
CAS Number	405090-30-4
Molecular Formula	C <sub>11</sub> H <sub>10</sub> FN
Molecular Weight	175.20 g/mol
Boiling Point	148-150 °C (at 20 Torr)[1]
Density	1.14±0.1 g/cm <sup>3</sup> (Predicted)[1]
Appearance	Light yellow to yellow Liquid[1]
Storage	2-8°C[1]

## Commercial Supplier Overview

A survey of chemical suppliers reveals several sources for **1-(4-Fluorophenyl)cyclobutanecarbonitrile**. The following table summarizes the offerings from various vendors, detailing purity levels and available quantities to aid in comparative analysis. Pricing information is included where publicly available, though it is often subject to inquiry for bulk quantities.

Supplier	Purity	Available Quantities	Price (USD)
ChemShuttle	95%	5g, 10g, 25g, 100g	\$200 (5g), \$300 (10g), \$650 (25g), Inquire (100g)
Angene	95% <a href="#">[2]</a>	250mg, 500mg, 1g, 2.5g, 5g <a href="#">[2]</a>	Inquire <a href="#">[2]</a>
Reagentia	Not Specified	100mg, 250mg, 1g, 5g <a href="#">[3]</a>	€117.57 (100mg), €123.76 (250mg), €228.96 (1g), €549.21 (5g) <a href="#">[3]</a>
BLD Pharm	Not Specified	Inquire	Inquire <a href="#">[4]</a>
ChemUniverse	Not Specified	Inquire for bulk quantities <a href="#">[5]</a>	Inquire

## Quality and Technical Documentation

For research and development purposes, thorough documentation is essential to ensure the quality and consistency of starting materials. While a Certificate of Analysis (CoA) is typically provided by the supplier upon purchase, it is advisable to request a sample CoA beforehand to review the purity and analytical methods used.

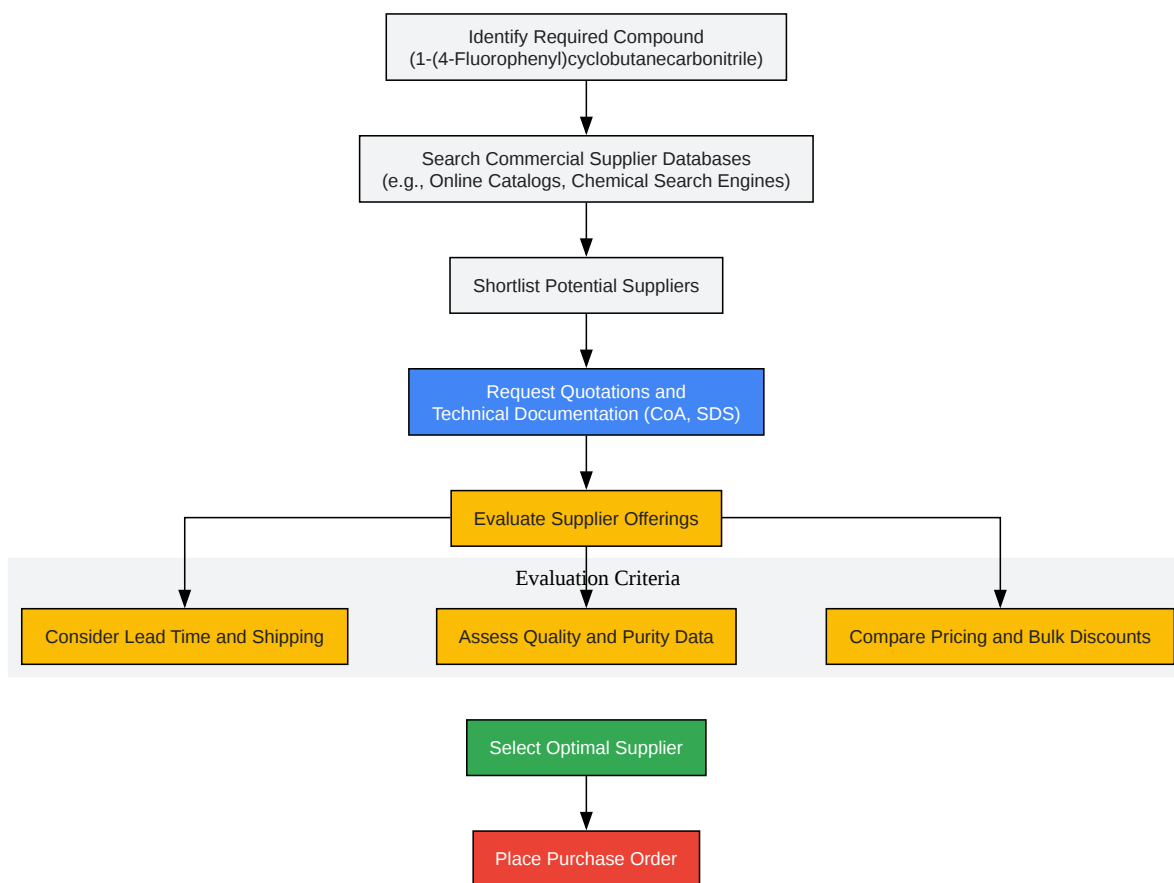
Similarly, a Safety Data Sheet (SDS) is a critical document for ensuring safe handling and storage. While a specific SDS for **1-(4-Fluorophenyl)cyclobutanecarbonitrile** was not publicly available, an SDS for the related compound 1-(4-Fluorophenyl)cyclohexanecarbonitrile indicates that the substance may be harmful by inhalation, in contact with skin, and if swallowed, and can cause irritation to the eyes, respiratory system, and skin.[\[6\]](#) Standard laboratory precautions, including the use of personal protective equipment such as gloves, safety goggles, and a lab coat, are recommended.[\[6\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[6\]](#)

## Synthesis and Manufacturing

Detailed, publicly available experimental protocols for the synthesis of **1-(4-Fluorophenyl)cyclobutanecarbonitrile** are scarce. However, a synthetic route for the analogous compound, 1-(4-chlorophenyl)cyclobutane nitrile, has been described. This synthesis involves the reaction of 4-Chlorobenzyl cyanide with 1,3-dibromopropane in the presence of sodium hydride in dimethyl sulfoxide (DMSO).[7] This may provide insight into a potential synthetic strategy for the fluorine-containing analog. Researchers requiring detailed synthetic procedures for their documentation or internal process development should consider custom synthesis services, which are offered by some suppliers like ChemShuttle.

## Supplier Selection Workflow

The process of selecting a suitable commercial supplier for a chemical compound involves several logical steps. The following diagram illustrates a typical workflow for this process.



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Caption: A logical workflow for the selection of a commercial chemical supplier.

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